

2,2-Diethoxyheptane chemical structure and IUPAC name.

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Compound of Interest

Compound Name: 2,2-Diethoxyheptane

Cat. No.: B14660974

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An In-depth Technical Guide to 2,2-Diethoxyheptane

This technical guide provides a comprehensive overview of the chemical properties, structure, and synthesis of **2,2-diethoxyheptane**. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Chemical Structure and Nomenclature

2,2-Diethoxyheptane is a chemical compound classified as a ketal. A ketal is a functional group derived from a ketone by the replacement of the carbonyl (C=O) group with two alkoxy groups. In this case, the ketone is heptan-2-one, and the alkoxy groups are ethoxy groups.

IUPAC Name: The systematic name for this compound, according to the International Union of Pure and Applied Chemistry (IUPAC) nomenclature, is **2,2-diethoxyheptane**.^[1]

Chemical Structure: The structure consists of a seven-carbon heptane chain. The second carbon atom of this chain is bonded to two ethoxy (-OCH₂CH₃) groups.

- Molecular Formula: C₁₁H₂₄O₂^[1]
- Canonical SMILES: CCCCC(C)(OCC)OCC^[1]
- InChI Key: OYHKISZVAWQZOC-UHFFFAOYSA-N^[1]

Physicochemical Properties

The following table summarizes the key computed physicochemical properties of **2,2-diethoxyheptane**. This data is essential for understanding its behavior in various chemical and biological systems.

Property	Value	Reference
Molecular Weight	188.31 g/mol	[1]
Exact Mass	188.177630004 Da	[1]
XLogP3	3.3	[1]
Hydrogen Bond Donor Count	0	[1]
Hydrogen Bond Acceptor Count	2	[1]
Rotatable Bond Count	7	[1]
Topological Polar Surface Area	18.5 Å ²	[1]
Heavy Atom Count	13	[1]

Experimental Protocols: Synthesis of 2,2-Diethoxyheptane

The synthesis of **2,2-diethoxyheptane** can be achieved through the acid-catalyzed reaction of heptan-2-one with an excess of ethanol. This reaction is an equilibrium process, and a dehydrating agent or azeotropic distillation is typically employed to remove water and drive the reaction to completion. The following is a generalized protocol based on common methods for ketal formation.

Objective: To synthesize **2,2-diethoxyheptane** from heptan-2-one and ethanol.

Materials:

- Heptan-2-one

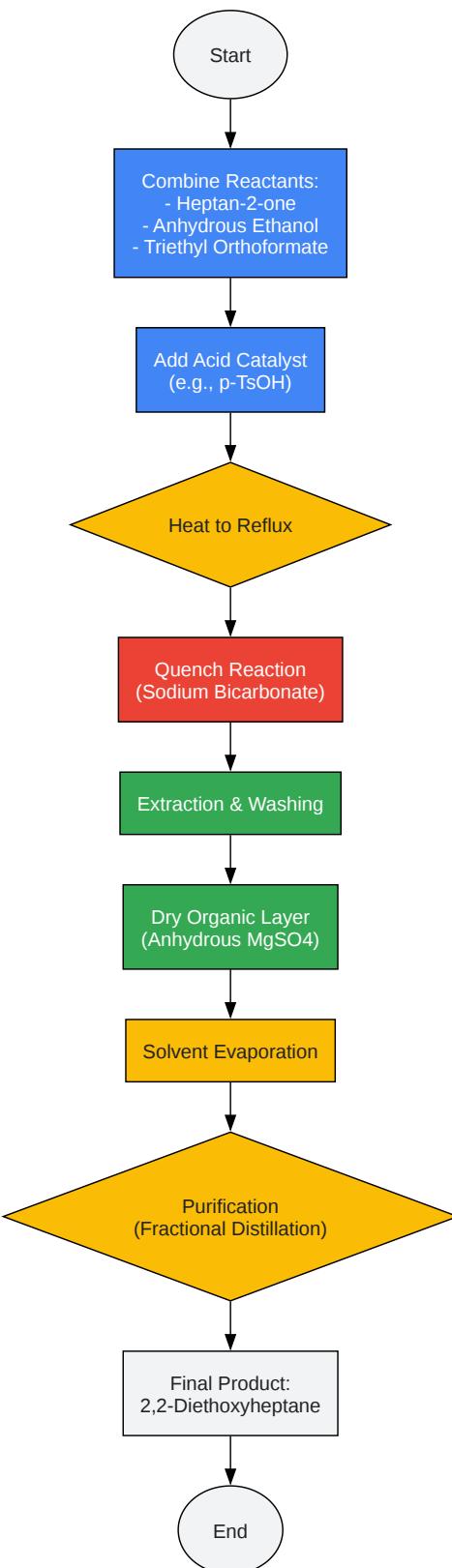
- Anhydrous Ethanol
- Triethyl orthoformate (as dehydrating agent)
- Anhydrous p-Toluenesulfonic acid (or other acid catalyst like Amberlyst-15)
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Toluene (for azeotropic distillation, optional)
- Standard laboratory glassware for reflux and distillation

Procedure:

- Reaction Setup: A round-bottom flask is charged with heptan-2-one, a significant excess of anhydrous ethanol (at least 10 equivalents), and triethyl orthoformate (1.2 equivalents).
- Catalyst Addition: A catalytic amount of p-toluenesulfonic acid is added to the mixture.
- Reflux: The reaction mixture is heated to reflux. The progress of the reaction can be monitored by Gas Chromatography (GC) or Thin Layer Chromatography (TLC). The reaction is typically complete within 3-12 hours.
- Workup: After cooling to room temperature, the reaction is quenched by the slow addition of a saturated sodium bicarbonate solution to neutralize the acid catalyst.
- Extraction: The aqueous layer is separated, and the organic layer is washed with brine.
- Drying: The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure using a rotary evaporator.
- Purification: The resulting crude product can be purified by fractional distillation under reduced pressure to yield pure **2,2-diethoxyheptane**.

Visualization of Synthesis Workflow

The logical workflow for the synthesis of **2,2-diethoxyheptane** is depicted below. This diagram illustrates the key steps from starting materials to the final purified product.



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References

- 1. 2,2-Diethoxyheptane | C11H24O2 | CID 13362387 - PubChem
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